

# Technical Support Center: Mitigating EMI with FAN7602 Frequency Modulation

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## Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals utilizing the **FAN7602** Green Current Mode PWM Controller. The focus is on leveraging its frequency modulation feature to reduce electromagnetic interference (EMI) in experimental setups.

## Troubleshooting Guides

### Common Issues with FAN7602 Frequency Modulation for EMI Reduction

When utilizing the **FAN7602**'s frequency modulation feature, you may encounter persistent EMI issues or other unexpected behaviors. The following table outlines common problems, their potential causes, and recommended solutions.

Issue ID	Problem Description	Potential Causes	Recommended Solutions & Troubleshooting Steps
EMI-001	Conducted EMI levels still exceed the required limits despite frequency modulation being active.	<p>1. Inadequate Input Filtering: The built-in frequency modulation may not be sufficient on its own.[1][2] 2. Poor PCB Layout: Long traces, large loop areas, and improper component placement can act as antennas.[3] 3. Noise Coupling from Other Components: Other components in the power supply or the experimental setup are generating significant noise. 4. Incorrect Grounding: Improper grounding techniques can create ground loops, which are a major source of EMI.</p>	<p>1. Enhance Input Filtering: Add or improve the input EMI filter (e.g., add a common-mode choke, X-capacitors, and Y-capacitors).[1][2] 2. Optimize PCB Layout: Minimize the area of high-current loops, use short and wide traces for power paths, and ensure proper placement of bypass capacitors. 3. Isolate Noise Sources: Physically separate noisy components from sensitive circuits. Use shielding on high-noise components or cables. 4. Improve Grounding: Use a star grounding scheme or a solid ground plane. Ensure a low-impedance connection to the system's safety earth.</p>
EMI-002	Increased output voltage ripple or	1. Low-Frequency Ripple: The frequency modulation itself can	1. Improve Output Filtering: Increase the output capacitance or

	<p>audible noise from the power supply.</p>	<p>introduce a low-frequency component to the output ripple.[4]</p> <p>2. Component Resonance: The frequency modulation may excite parasitic resonances in the output filter or other components.</p>	<p>add a secondary LC filter to attenuate the ripple. 2. Dampen Resonances: Add a snubber circuit across the output rectifier or MOSFET to dampen high-frequency ringing. 3. Component Selection: Use capacitors with low ESR (Equivalent Series Resistance) and ESL (Equivalent Series Inductance).</p>
<p>EMI-003</p>	<p>Unstable or erratic operation of the power supply.</p>	<p>1. Control Loop Instability: The frequency modulation can sometimes interfere with the feedback loop of the power supply.[5]</p> <p>2. Exceeding Component Ratings: The frequency modulation can cause slight variations in peak currents and voltages.</p>	<p>1. Optimize Compensation Network: Adjust the components of the feedback compensation network to ensure stability across the modulation frequency range. 2. Verify Component Ratings: Ensure that the MOSFET, diodes, and other critical components are rated to handle the peak stresses under all operating conditions.</p>

## Quantitative Data on EMI Reduction

While specific EMI reduction data for the **FAN7602** is not readily available in datasheets, general studies on spread spectrum frequency modulation show significant improvements.

Reductions in peak EMI of 10 to 12 dB are commonly reported.[6] In some cases, reductions of up to 20 dB have been observed.[4] The effectiveness of the **FAN7602**'s frequency modulation, which operates at a central frequency of 65kHz with a  $\pm 2$ kHz deviation at a 125Hz rate, will depend on the specific application and measurement conditions.[7][8]

## Experimental Protocols

### Conducted EMI Measurement Protocol

This protocol outlines a standardized method for measuring conducted EMI from a power supply using the **FAN7602**, based on common industry practices.

**Objective:** To measure the conducted electromagnetic interference generated by a switch-mode power supply (SMPS) and assess the effectiveness of the **FAN7602**'s frequency modulation feature.

**Materials:**

- Device Under Test (DUT): The power supply incorporating the **FAN7602**.
- Spectrum Analyzer or EMI Receiver.
- Line Impedance Stabilization Network (LISN).
- Transient Limiter (optional, to protect the spectrum analyzer).
- Isolated Power Source.
- Ground Plane.
- Shielded Coaxial Cables.

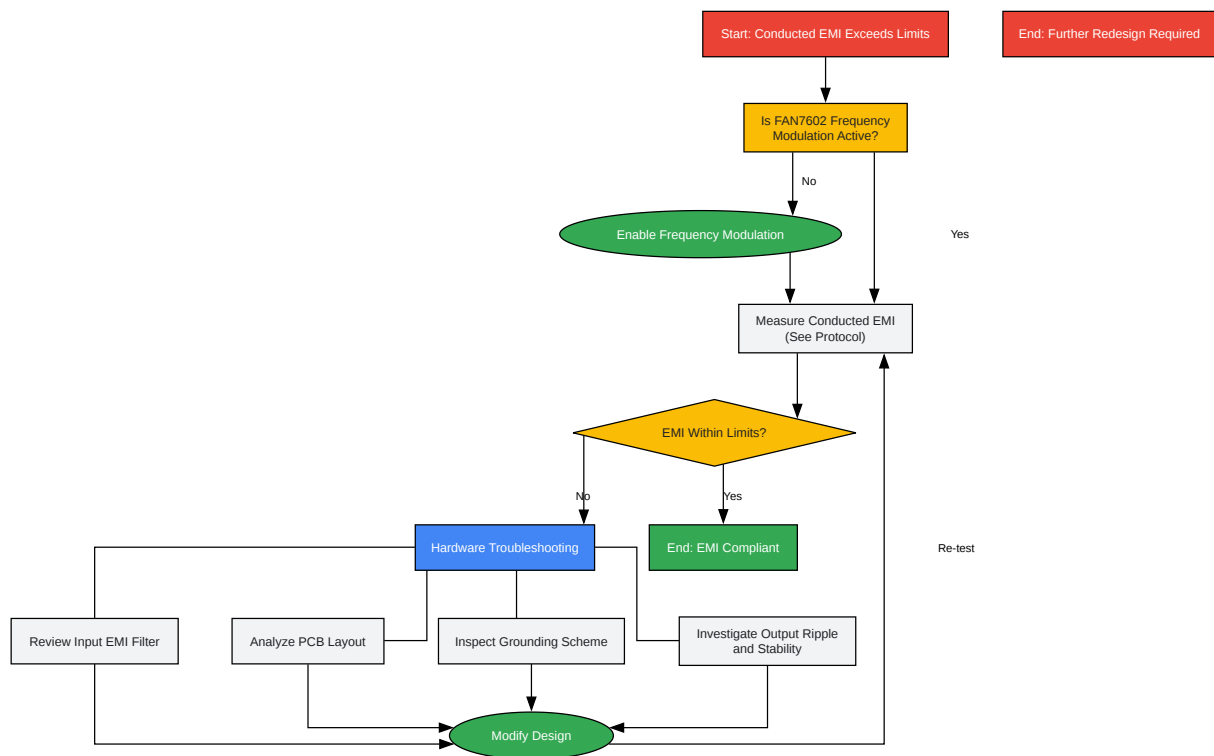
**Procedure:**

- Test Setup:
  - Place the DUT on a non-conductive table over a ground plane.
  - Connect the AC mains power to the LISN.

- Connect the DUT's power input to the LISN's output. Keep this connection as short as possible.
- Connect the LISN's RF output to the spectrum analyzer (through a transient limiter if used).
- Ensure all equipment is properly grounded to the ground plane.
- Spectrum Analyzer Configuration:
  - Set the frequency range to the desired measurement band (e.g., 150 kHz to 30 MHz for standard conducted emissions testing).[9]
  - Set the resolution bandwidth (RBW) as required by the relevant standard (e.g., 9 kHz).
  - Select the appropriate detector: Peak detector for initial scans, then Quasi-Peak and Average detectors for final measurements on signals exceeding the limits.[9]
- Measurement Process:
  - Ambient Noise Measurement: With the DUT powered off, perform a scan to capture the ambient noise levels. This will serve as a baseline.
  - DUT Measurement (Frequency Modulation Disabled): If possible, disable the frequency modulation feature of the **FAN7602** for a baseline measurement. Power on the DUT and perform a scan.
  - DUT Measurement (Frequency Modulation Enabled): Power on the DUT with the **FAN7602**'s frequency modulation active. Perform a scan.
  - Data Analysis: Compare the EMI spectra from the three measurements. Identify the peak emissions and calculate the reduction achieved by the frequency modulation.

## Signaling Pathways and Logical Relationships

The following diagram illustrates a logical workflow for troubleshooting conducted EMI issues when using the **FAN7602**.



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Caption: EMI Troubleshooting Workflow for FAN7602.

## Frequently Asked Questions (FAQs)

Q1: What is the frequency modulation feature in the **FAN7602** and how does it reduce EMI?

A1: The **FAN7602**'s frequency modulation, also known as spread spectrum clocking, intentionally varies the switching frequency over a small range.[7][10][11] Instead of having all the switching noise energy concentrated at a single frequency and its harmonics, this feature spreads the energy over a wider bandwidth.[4][12] This significantly reduces the peak amplitude of the noise at any single frequency, making it easier to comply with EMI regulations.[6] The **FAN7602** operates at an average frequency of 65 kHz and modulates it by  $\pm 2$  kHz.[7][11]

Q2: Will using the frequency modulation feature of the **FAN7602** negatively affect my power supply's performance?

A2: In most cases, the impact on performance is minimal. However, there are potential side effects to be aware of. The most common is a slight increase in the output voltage ripple at the modulation frequency (125 Hz for the **FAN7602**).[4][8] This low-frequency ripple can sometimes be more difficult to filter than the primary switching frequency ripple. In rare cases, it could also affect the stability of the control loop if not properly compensated.[5]

Q3: Can I rely solely on the **FAN7602**'s frequency modulation to pass conducted EMI tests?

A3: While the frequency modulation provides a significant reduction in peak EMI, it is generally not a standalone solution.[1] Good design practices, including proper PCB layout, adequate input filtering, and appropriate grounding, are still crucial for passing stringent EMI standards.[3][13] The frequency modulation should be considered one of several tools for EMI mitigation.

Q4: How do I know if the frequency modulation feature is working?

A4: The most definitive way is to compare the conducted EMI spectrum with and without the feature active. When active, you should see a noticeable reduction in the height of the peaks at the fundamental switching frequency and its harmonics. Instead of sharp peaks, the noise will be spread out over a wider, lower-amplitude band.

Q5: What are the key parameters of the **FAN7602**'s frequency modulation?

A5: The key parameters, as specified in the component's documentation, are:

- Average Switching Frequency: 65 kHz[7][11]
- Frequency Deviation:  $\pm 2$  kHz (ranging from 63 kHz to 67 kHz)[7]
- Modulation Frequency: 125 Hz[8]
- Modulation Steps: 16 steps[7]

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## References

- [1. 2024.sci-hub.se](https://2024.sci-hub.se) [2024.sci-hub.se]
- [2. journals.tubitak.gov.tr](https://journals.tubitak.gov.tr) [journals.tubitak.gov.tr]
- [3. power supply - Why switching cause EMI & noise problem? - Electrical Engineering Stack Exchange](https://electronics.stackexchange.com) [electronics.stackexchange.com]
- [4. analog.com](https://analog.com) [analog.com]
- [5. media.monolithicpower.com](https://media.monolithicpower.com) [media.monolithicpower.com]
- [6. incompliancemag.com](https://incompliancemag.com) [incompliancemag.com]
- [7. scribd.com](https://scribd.com) [scribd.com]
- [8. onsemi.jp](https://onsemi.jp) [onsemi.jp]
- [9. keysight.com](https://keysight.com) [keysight.com]
- [10. Access to this page has been denied.](https://mouser.com) [mouser.com]
- [11. scribd.com](https://scribd.com) [scribd.com]
- [12. ti.com](https://ti.com) [ti.com]
- [13. emcfastpass.com](https://emcfastpass.com) [emcfastpass.com]
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